

Personal protective equipment for handling (R)-1-phenylethyl acetate

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Compound of Interest

Compound Name: (R)-1-phenylethyl acetate

Cat. No.: B1147902

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Essential Safety and Handling Guide for (R)-1-phenylethyl acetate

This guide provides critical safety and logistical information for the proper handling and disposal of **(R)-1-phenylethyl acetate** in a laboratory setting. Adherence to these procedures is essential for ensuring the safety of all personnel.

Physicochemical and Safety Data

The following table summarizes key quantitative data for 1-phenylethyl acetate. Note that specific exposure limits have not been established.^[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2]
Molecular Weight	164.2 g/mol	[1][2]
Physical State	Liquid	[1][3]
Appearance	Light yellow	[3][4]
Boiling Point	94-95°C	[1]
Flash Point	91°C (Combustible liquid)	[1]
Density	1.03 g/cm ³	[1]
OSHA PEL	No data available	[1]
NIOSH REL	No data available	[1]
ACGIH TLV	No data available	[1]

Personal Protective Equipment (PPE) Protocol

Strict adherence to the following PPE protocols is mandatory when handling **(R)-1-phenylethyl acetate** to prevent skin and eye contact.

1. Donning PPE:

- Hand Protection: Inspect gloves for any signs of degradation or perforation before use. Don chemically resistant gloves.[5]
- Body Protection: Wear a standard laboratory coat. For tasks with a higher risk of splashing, consider an impervious apron.[1][5]
- Eye and Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection that conform to EU EN166 or OSHA 29 CFR 1910.133 standards.[1][3][5] A face shield may be necessary for operations with a significant splash hazard.[1][6]

2. Doffing PPE:

- Gloves: Remove gloves using a proper technique to avoid skin contact with the outer surface.[\[5\]](#)[\[7\]](#)
- Laboratory Coat: Remove the lab coat, ensuring the contaminated exterior does not touch your skin or inner clothing.
- Eye and Face Protection: Remove eye and face protection.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing all PPE.[\[1\]](#)[\[5\]](#)

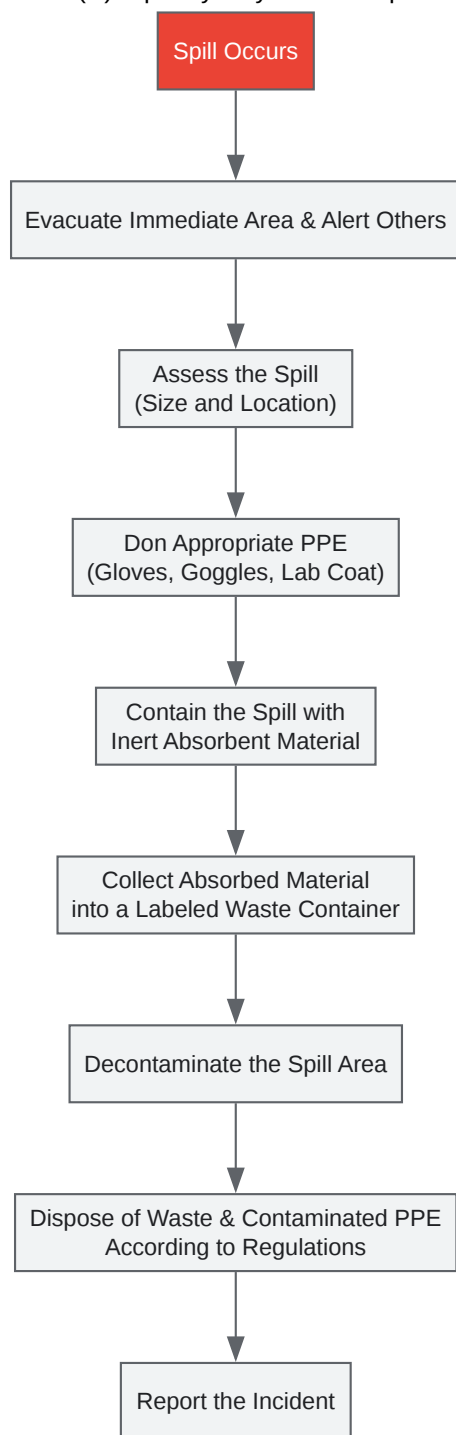
3. Disposal of Contaminated PPE:

- Dispose of used gloves and any other contaminated disposable PPE in a designated hazardous waste container in accordance with federal, state, and local regulations.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Do not reuse disposable PPE.

Spill Management Workflow

In the event of a spill, follow the established emergency procedures. The logical workflow for responding to a spill of **(R)-1-phenylethyl acetate** is outlined below.

Workflow for (R)-1-phenylethyl acetate Spill Response

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